Purity analysis of 1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride

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Compound of Interest

Compound Name:	*1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride*
CAS No.:	*90389-46-1*
Cat. No.:	*B1590009*

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An In-Depth Technical Guide to the Purity Analysis of **1-(3-Chlorophenyl)-N-methylmethanamine Hydrochloride**

Introduction: The Mandate for Purity

1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride (also known as 3-Chloro-N-methylbenzylamine hydrochloride) is a substituted benzylamine derivative.[1][2] As with any chemical entity intended for use in research and drug development, its purity is not a mere quality metric but a fundamental determinant of its safety, efficacy, and the reliability of experimental outcomes.[3] Impurities, which are any components different from the defined chemical entity, can arise from various stages including synthesis, purification, and storage.[4] They can be classified as organic (e.g., starting materials, by-products, intermediates, degradation products), inorganic (e.g., reagents, catalysts, heavy metals), or residual solvents.[4]

The rigorous identification and quantification of these impurities are governed by stringent regulatory frameworks, such as the guidelines established by the International Council for

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Harmonisation (ICH).[3] Specifically, the ICH Q3A(R2) guideline mandates the reporting, identification, and qualification of impurities in new drug substances, establishing clear thresholds that trigger these actions.[4][5][6] For instance, impurities present at levels above 0.05% often require structural identification.[6] This guide provides a comprehensive, multi-faceted approach to the purity analysis of **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride**, grounding its protocols in established scientific principles and regulatory expectations.

An Orthogonal Analytical Strategy

No single analytical technique is sufficient to declare the purity of a substance comprehensively. A robust purity assessment relies on an orthogonal approach, employing multiple analytical techniques with different separation and detection principles. This strategy ensures that a wide range of potential impurities, with diverse physicochemical properties, are detected and quantified. For a substituted amine hydrochloride, a combination of chromatographic, spectroscopic, and other physicochemical tests is essential for a complete purity profile.

The following diagram illustrates a logical workflow for the comprehensive purity analysis of a synthetic compound like **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride**.

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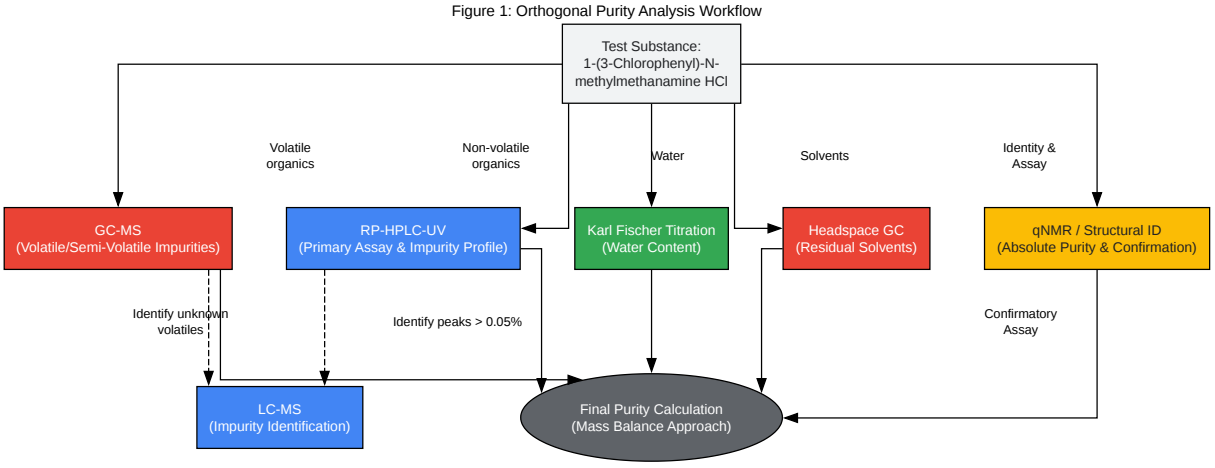

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Figure 1: *Orthogonal Purity Analysis Workflow*

Chromatographic Purity: Separation and Quantification

Chromatography is the cornerstone of purity analysis, separating the active pharmaceutical ingredient (API) from its impurities. Both High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) play critical, complementary roles.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary technique for analyzing non-volatile and thermally unstable organic impurities.[7] For an amine hydrochloride, a reverse-phase (RP-HPLC) method is typically the most effective.

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Expertise & Causality:

- Column Choice: A C18 or C8 column is selected for its hydrophobic stationary phase, which effectively retains the substituted benzylamine and its related impurities based on their polarity.[8]
- Mobile Phase: An acidic mobile phase (e.g., using formic acid or phosphoric acid) is crucial.[9] The low pH ensures that the amine group is protonated (R-NH2+), leading to a single, well-defined species that chromatographs with a sharp, symmetrical peak. Analyzing an amine hydrochloride without sufficient buffering can lead to peak splitting, where the free amine and the salt separate, causing erroneous results.[10]
- Detector: A UV detector is suitable as the benzene ring in the molecule is a strong chromophore. The detection wavelength is typically set at a maximum absorption wavelength (e.g., ~220 nm) to ensure high sensitivity for both the main compound and related impurities.[11]

Detailed RP-HPLC Protocol:

- System: HPLC or UPLC system with UV/PDA detector.
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient:
  - 0-5 min: 10% B
  - 5-25 min: 10% to 90% B
  - 25-30 min: 90% B
  - 30.1-35 min: 10% B (re-equilibration)
- Flow Rate: 1.0 mL/min.

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- Column Temperature: 40°C.
- Detection Wavelength: 220 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Accurately weigh and dissolve the sample in a 50:50 mixture of water and acetonitrile to a final concentration of 1.0 mg/mL. Filter through a 0.45 µm filter before injection.[9]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for identifying and quantifying volatile and semi-volatile impurities, such as residual starting materials or certain by-products.[7]

Expertise & Causality:

- Derivatization: Primary and secondary amines can exhibit poor peak shape in GC due to their polarity and tendency to interact with active sites in the column and injector.[12] While the target compound is a secondary amine, derivatization with an agent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) is often beneficial.[13][14] This process replaces the active hydrogen on the nitrogen with a non-polar trimethylsilyl (TMS) group, increasing volatility and improving chromatographic performance.[12]
- Column Choice: A low-polarity column, such as a DB-5MS or equivalent (5% phenyl-methylpolysiloxane), provides excellent separation for a wide range of analytes based primarily on their boiling points.
- Detector: A Flame Ionization Detector (FID) is used for quantification due to its wide linear range, while a Mass Spectrometer (MS) is used in parallel for definitive identification of impurities based on their mass spectra and fragmentation patterns.

Detailed GC-MS Protocol:

- System: Gas Chromatograph with FID and/or MS detector.
- Column: DB-5MS, 30 m x 0.25 mm ID, 0.25 µm film thickness.

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- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Oven Program:
  - Initial Temperature: 60°C, hold for 2 min.
  - Ramp: 15°C/min to 300°C.
  - Final Hold: Hold at 300°C for 5 min.
- Injector: Split/splitless, 280°C, split ratio 20:1.
- MS Conditions:
  - Ion Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230°C.
  - Scan Range: 40-550 amu.
- Sample Preparation (with Derivatization):
  - Accurately weigh ~2 mg of the sample into a GC vial.
  - Add 500 µL of a suitable solvent (e.g., Dichloromethane).
  - Add 100 µL of BSTFA.
  - Cap the vial and heat at 60°C for 30 minutes. Cool to room temperature before injection.

Impurity Identification and Structural Elucidation

Once impurities are detected and separated, their structures must be elucidated, particularly for those exceeding the ICH identification threshold.[4][6]

Potential Impurity Profile

The synthesis of 1-(3-Chlorophenyl)-N-methylmethanamine, likely via reductive amination of 3-chlorobenzaldehyde with methylamine, can lead to predictable impurities.[15] Understanding

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the synthetic route is key to postulating and identifying potential process-related impurities.

Figure 2: Potential Impurity Sources from Synthesis

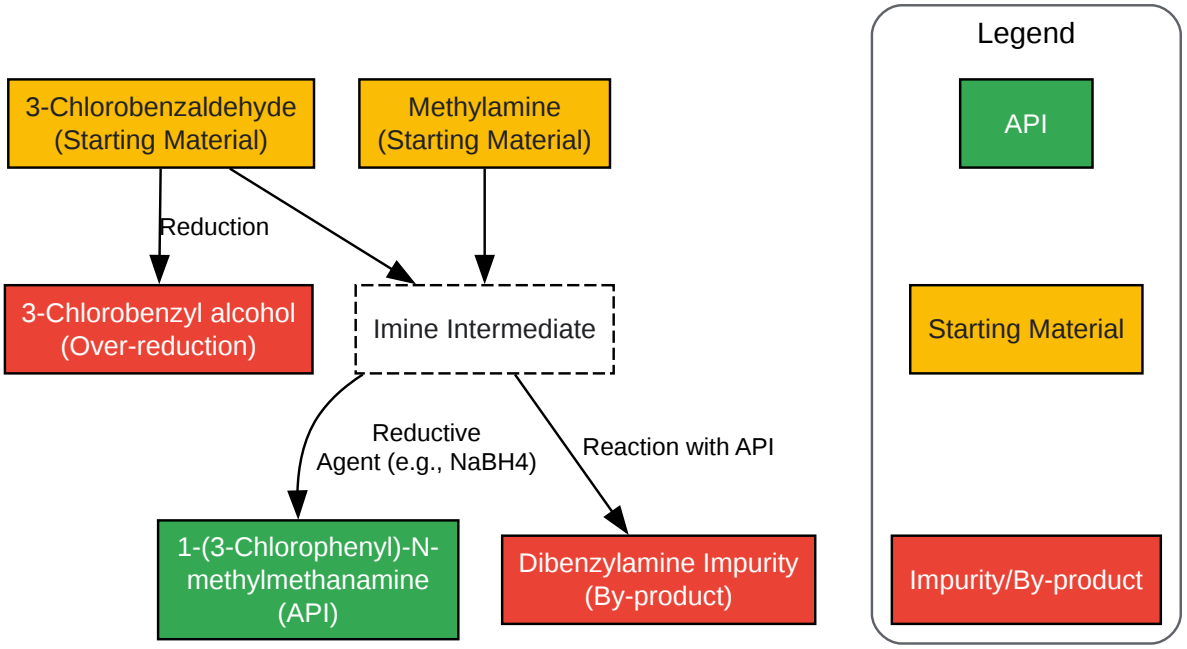

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Figure 2: *Potential Impurity Sources from Synthesis*

- Starting Materials: Unreacted 3-chlorobenzaldehyde.
- By-products: Dibenzylamine-type impurities, such as N-(3-chlorobenzyl)-(3-chlorophenyl)methanamine, can form from side reactions.
- Intermediates: Unreacted imine intermediate.
- Degradation Products: Oxidation or other degradation pathways upon storage.

Spectroscopic Confirmation

- Mass Spectrometry (LC-MS): Coupling the HPLC system to a mass spectrometer allows for the determination of the molecular weight of each impurity as it elutes from the column. This

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data, combined with fragmentation analysis, provides powerful evidence for structural elucidation.

- Nuclear Magnetic Resonance (NMR): NMR spectroscopy is unparalleled for definitive structure confirmation. ^{1}H and ^{13}C NMR of the bulk material can confirm the primary structure and identify major impurities. For isolated impurities, a full suite of 2D NMR experiments (COSY, HSQC, HMBC) can provide an unambiguous structural assignment.[16]

Complementary and Orthogonal Tests

To complete the purity profile, several other tests are required.

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Test	Method	Purpose	Rationale
Water Content	Volumetric Karl Fischer Titration	To quantify the amount of water present in the material.	Water is not an impurity in the traditional sense but must be accounted for in the final purity calculation, especially for a hygroscopic hydrochloride salt.
Residual Solvents	Static Headspace GC-FID	To identify and quantify residual solvents from the manufacturing process.	Solvents are classified by their toxicity, and their limits are strictly controlled under ICH Q3C guidelines.[6]
Inorganic Impurities	Inductively Coupled Plasma (ICP-MS/OES)	To quantify residual metals, particularly catalysts used in synthesis.	ICH Q3D guidelines set limits for elemental impurities.
Assay (Purity)	Titrimetry or qNMR	To determine the absolute content of the API.	A non-aqueous acid-base titration can provide a highly accurate assay value. Quantitative NMR (qNMR) offers an alternative primary method that is independent of chromatographic separation.[14]

Data Integration and Final Purity Statement

The final purity is best expressed using a mass balance approach, where the contributions of all identified impurities are subtracted from 100%.

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Purity (%) = 100% - (% Organic Impurities) - (% Water) - (% Residual Solvents) - (% Inorganic Impurities)

This method provides a more accurate and comprehensive picture of purity than a single chromatographic area-percent result.

Example Data Summary:

Analysis	Method	Result	Specification
Assay vs. Standard	RP-HPLC	99.2%	≥ 98.0%
Total Organic Impurities	RP-HPLC	0.35%	≤ 0.50%
Highest Unidentified Impurity	RP-HPLC	0.08%	≤ 0.10%
Water Content	Karl Fischer	0.20%	≤ 0.50%
Residual Solvents	Headspace GC	Meets ICH Q3C Limits	Meets ICH Q3C
Heavy Metals	ICP-MS	< 10 ppm	≤ 20 ppm
Calculated Purity (Mass Balance)	Calculation	99.25%	Report Value

Conclusion

The purity analysis of **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride** is a rigorous, multi-step process that demands an orthogonal analytical strategy. By combining high-resolution chromatographic techniques like HPLC and GC-MS with definitive spectroscopic methods and other physicochemical tests, a complete and accurate profile of the substance can be established. This comprehensive approach, guided by the principles of causality and validated by regulatory standards like the ICH guidelines, ensures the quality, safety, and reliability of the material for its intended scientific applications.

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